

# Application Notes and Protocols: Storage and Handling of NF023 Hexasodium Powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NF023 hexasodium

Cat. No.: B1209529

[Get Quote](#)

These guidelines are intended for researchers, scientists, and drug development professionals to ensure the proper storage, handling, and utilization of **NF023 hexasodium** powder, a selective and competitive P2X1 receptor antagonist.<sup>[1][2]</sup> Adherence to these protocols is critical for maintaining compound integrity and ensuring experimental accuracy and reproducibility.

## Storage and Stability

Proper storage of **NF023 hexasodium** powder is essential to prevent degradation and maintain its biological activity. The compound is hygroscopic and should be stored desiccated.

Table 1: Recommended Storage Conditions for **NF023 Hexasodium**

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store at low temperature and keep away from moisture. [1]
2-8°C	Not specified	Shipped at ambient temperature.	
In Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[1]
-20°C	Not specified	Following reconstitution, aliquot and freeze.	

## Handling and Safety Precautions

While one safety data sheet indicates that NF023 is not classified as a hazardous substance, it is prudent to follow standard laboratory safety practices when handling any chemical.[3]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, to prevent skin and eye contact.[4]
- Engineering Controls: Handle the powder in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
- General Hygiene: Avoid ingestion and inhalation.[4] Wash hands thoroughly after handling. Change contaminated clothing immediately.
- Spill Response: In case of a spill, avoid dust formation.[4] Collect the spilled material and place it in a suitable, closed container for disposal.[4]
- First Aid:
  - Inhalation: Move to fresh air. If symptoms persist, consult a doctor.[3]

- Skin Contact: Wash off with soap and plenty of water.[4]
- Eye Contact: Rinse with running water for several minutes.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[4]

## Experimental Protocols

### 3.1. Preparation of Aqueous Stock Solutions

**NF023 hexasodium** is soluble in water.[2] The following protocol outlines the preparation of an aqueous stock solution.

Materials:

- **NF023 hexasodium** powder
- Nuclease-free water (H<sub>2</sub>O)
- Sterile polypropylene or glass vials
- Calibrated pipettes
- Analytical balance
- Sonicator

Protocol:

- Equilibration: Allow the vial of **NF023 hexasodium** powder to reach room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of NF023 powder.
- Solubilization: Add the calculated volume of H<sub>2</sub>O to the powder to achieve the desired concentration. (See Table 2 for solubility information).

- Dissolution: Vortex the solution to facilitate dissolution. Sonication is recommended to ensure the powder is completely dissolved.[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -80°C for up to one year or -20°C.[1] Avoid repeated freeze-thaw cycles.

Table 2: Solubility of **NF023 Hexasodium** in Water

Source	Reported Solubility	Molar Equivalent
TargetMol	105.3 mg/mL	90.08 mM
Tocris Bioscience	100 mg/mL	Not specified

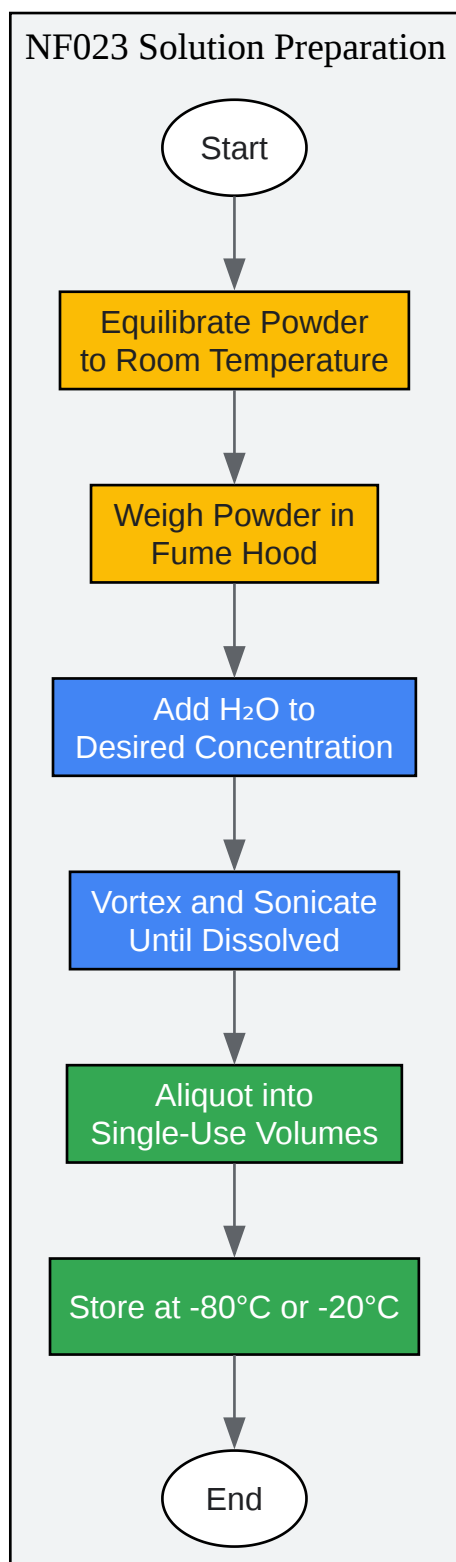
Table 3: Example Volumes for Reconstitution

Target Concentration	Volume of H <sub>2</sub> O for 1 mg	Volume of H <sub>2</sub> O for 5 mg	Volume of H <sub>2</sub> O for 10 mg
1 mM	0.8555 mL	4.2775 mL	8.5549 mL
5 mM	0.1711 mL	0.8555 mL	1.7110 mL
10 mM	0.0855 mL	0.4277 mL	0.8555 mL
50 mM	0.0171 mL	0.0855 mL	0.1711 mL

Calculations are based on a molecular weight of 1168.92 g/mol .[1]

## Visualized Workflows and Pathways

### 4.1. NF023 Solution Preparation Workflow

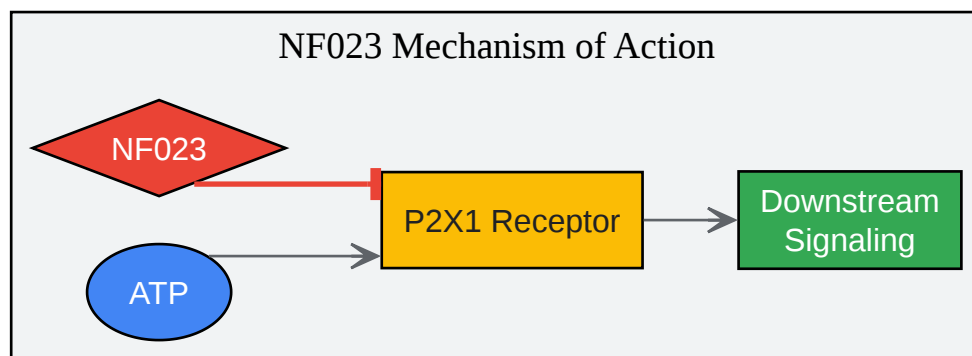


[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **NF023 hexasodium** stock solutions.

## 4.2. Simplified Signaling Pathway of NF023

NF023 acts as a selective and competitive antagonist of the P2X1 receptor.<sup>[1][2][5]</sup> It inhibits the binding of ATP to the receptor, thereby blocking downstream signaling.



[Click to download full resolution via product page](#)

Caption: NF023 competitively antagonizes the P2X1 receptor, blocking ATP binding.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. NF023 hexasodium | P2X Receptor | TargetMol [targetmol.com]
- 2. NF 023 | Purinergic (P2X) Receptors | Tocris Bioscience [tocris.com]
- 3. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- 4. [fishersci.com](https://fishersci.com) [fishersci.com]
- 5. Antagonistic properties of the suramin analogue NF023 at heterologously expressed P2X receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Storage and Handling of NF023 Hexasodium Powder]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1209529#storage-and-handling-guidelines-for-nf023-hexasodium-powder\]](https://www.benchchem.com/product/b1209529#storage-and-handling-guidelines-for-nf023-hexasodium-powder)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)